

Technical Guide: Physicochemical Properties of 2-Bromo-2-cyano-N,N-dimethylacetamide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name:	2-Bromo-2-cyano-N,N-dimethylacetamide
Cat. No.:	B098253

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the experimentally determined melting and boiling points of **2-Bromo-2-cyano-N,N-dimethylacetamide** (CAS Number: 15430-62-3). This document is intended to serve as a comprehensive resource for laboratory professionals requiring accurate physicochemical data for this compound.

Core Physicochemical Data

The melting and boiling points are critical parameters for the handling, purification, and application of chemical compounds. The following table summarizes the known values for **2-Bromo-2-cyano-N,N-dimethylacetamide**.

Property	Value	Conditions
Melting Point	57 °C (135 °F)[1][2]	Not Specified
Boiling Point	135 °C (275 °F)[1]	at 0.4 kPa

Experimental Protocols

While specific experimental documentation for the determination of these exact values for **2-Bromo-2-cyano-N,N-dimethylacetamide** is not detailed in the available literature, the

following represents standard and widely accepted methodologies for such measurements.

Melting Point Determination

The melting point of a crystalline solid is the temperature at which it transitions from a solid to a liquid state. This is a key indicator of purity.

Standard Protocol: Capillary Melting Point Method

- Sample Preparation: A small, finely powdered sample of **2-Bromo-2-cyano-N,N-dimethylacetamide** is packed into a thin-walled capillary tube to a height of 2-3 mm.
- Apparatus: A calibrated melting point apparatus is used. This device typically consists of a heated block with a sample holder, a thermometer or temperature sensor, and a viewing lens or camera.
- Heating: The capillary tube is placed in the heating block. The temperature is raised at a steady rate, typically 1-2 °C per minute, as the expected melting point is approached.
- Observation: The sample is observed closely. The melting range is recorded from the temperature at which the first drop of liquid appears to the temperature at which the entire sample becomes a clear liquid. For a pure compound, this range is typically narrow (0.5-1 °C).

Boiling Point Determination

The boiling point is the temperature at which the vapor pressure of a liquid equals the pressure surrounding the liquid, and the liquid changes into a vapor.

Standard Protocol: Distillation Method (for atmospheric pressure)

- Apparatus Setup: A distillation apparatus is assembled, consisting of a round-bottom flask, a condenser, a thermometer placed at the vapor outlet, and a receiving flask.
- Sample and Heating: The sample of **2-Bromo-2-cyano-N,N-dimethylacetamide** is placed in the round-bottom flask along with boiling chips to ensure smooth boiling. The flask is then heated gently.

- Temperature Reading: As the liquid boils, the vapor rises and surrounds the thermometer bulb. The temperature is recorded when it becomes constant, indicating that the vapor and liquid are in equilibrium. This constant temperature is the boiling point at the recorded atmospheric pressure.

Standard Protocol: Vacuum Distillation (for reduced pressure)

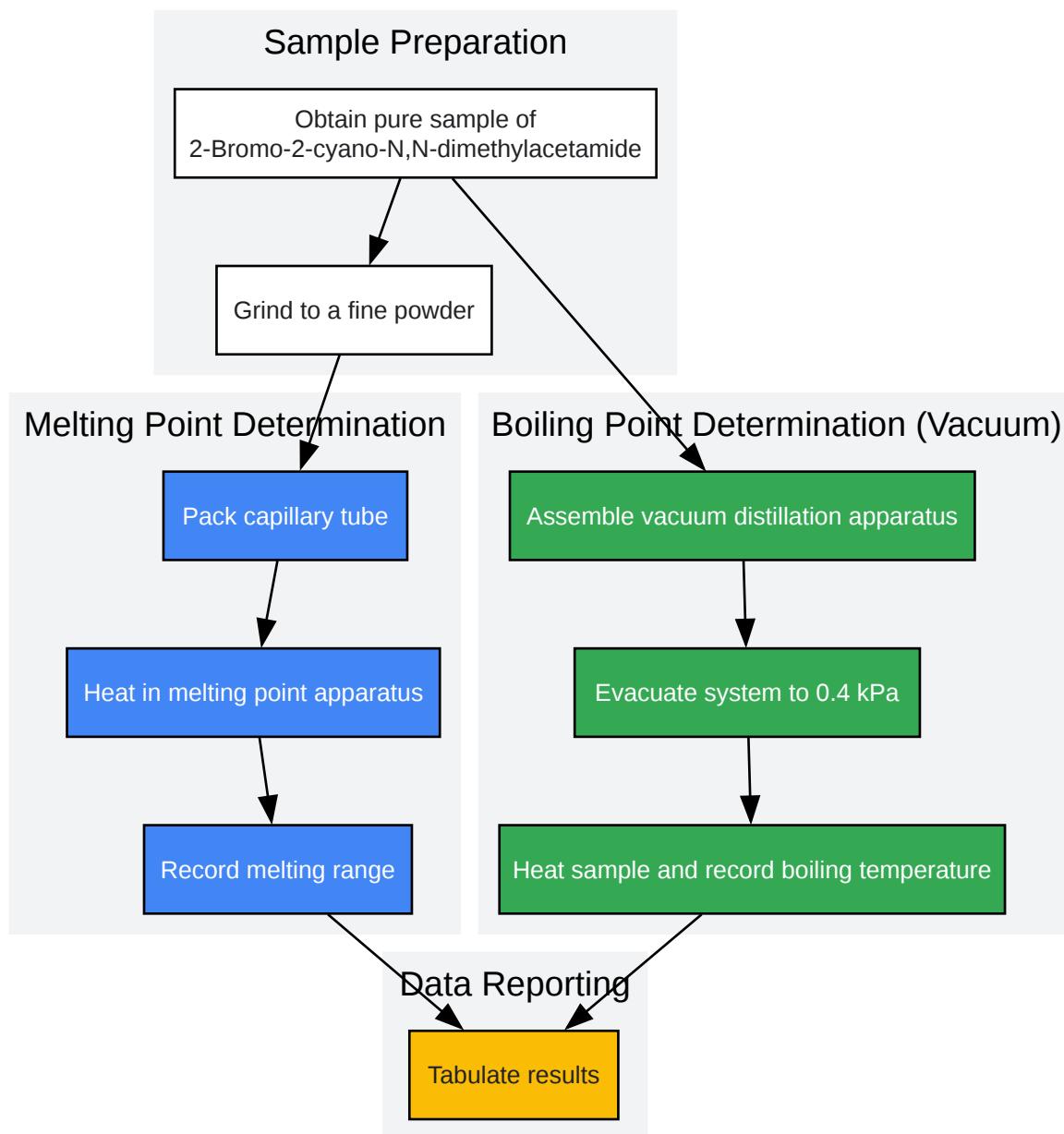
Given that the reported boiling point is at a reduced pressure (0.4 kPa), a vacuum distillation would be employed.

- Apparatus Setup: The setup is similar to atmospheric distillation but with the addition of a vacuum pump and a manometer to measure the pressure within the system. All glassware connections must be airtight.
- Procedure: The system is evacuated to the desired pressure (e.g., 0.4 kPa). The sample is then heated. The temperature at which the liquid boils and the vapor condenses is recorded as the boiling point at that specific pressure.

Logical Workflow for Physicochemical Characterization

The following diagram illustrates a typical workflow for the determination of the physical properties of a solid organic compound like **2-Bromo-2-cyano-N,N-dimethylacetamide**.

Workflow for Physical Property Determination

[Click to download full resolution via product page](#)

Caption: Workflow for determining the melting and boiling points of a solid organic compound.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. spectrumchemical.com [spectrumchemical.com]
- 2. 2-Bromo-2-cyano-N,N-dimethylacetamide products, Germany 2-Bromo-2-cyano-N,N-dimethylacetamide supplier - CHEMOS GmbH [vvchem.com]
- To cite this document: BenchChem. [Technical Guide: Physicochemical Properties of 2-Bromo-2-cyano-N,N-dimethylacetamide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b098253#2-bromo-2-cyano-n-n-dimethylacetamide-melting-point-and-boiling-point]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com